An In-Depth Technical Guide to 2-Fluoro-3-methylisonicotinic Acid

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Compound of Interest	
Compound Name:	*2-Fluoro-3-methylpyridine-4-carboxylic acid*
CAS No.:	*885589-17-3*
Cat. No.:	*B6334461*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of Fluorinated Pyridinecarboxylic Acids in Modern Drug Discovery

The strategic incorporation of fluorine into pharmacologically active molecules has become a cornerstone of modern medicinal chemistry. The unique physicochemical properties of the fluorine atom—its small size, high electronegativity, and ability to form strong bonds with carbon—can profoundly influence a molecule's metabolic stability, binding affinity, lipophilicity, and pKa.[1] This often translates into improved pharmacokinetic and pharmacodynamic profiles, making fluorinated analogues of lead compounds highly sought after in drug development pipelines.

This guide focuses on a specific fluorinated heterocyclic building block: 2-Fluoro-3-methylisonicotinic acid (CAS Number: 885589-17-3). As a derivative of isonicotinic acid, a key

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scaffold in numerous pharmaceuticals, this compound presents a unique combination of structural features. The presence of the fluorine atom at the 2-position and a methyl group at the 3-position of the pyridine ring offers medicinal chemists a valuable tool for fine-tuning molecular properties and exploring novel structure-activity relationships (SAR). This document provides a comprehensive overview of its chemical identity, synthesis, physicochemical properties, and potential applications, serving as a technical resource for researchers engaged in the design and synthesis of next-generation therapeutics.

Chemical Identity and Synonyms

- Systematic Name: **2-Fluoro-3-methylpyridine-4-carboxylic acid**
- Common Name: 2-Fluoro-3-methylisonicotinic acid
- CAS Number: 885589-17-3[2]
- Molecular Formula: $C_7H_6FNO_2$[2]
- Molecular Weight: 155.13 g/mol [2]

Synonyms:

- 2-Fluoro-3-methyl-4-pyridinecarboxylic acid[2]

Physicochemical and Computational Properties

A thorough understanding of a molecule's physical and computational properties is critical for its effective use in synthesis and drug design. The following table summarizes the key known and predicted properties of 2-Fluoro-3-methylisonicotinic acid.

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Property	Value	Source
Molecular Weight	155.13	[2]
Topological Polar Surface Area (TPSA)	50.19 Å²	[2]
Predicted LogP	1.22732	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	1	[2]

Synthesis and Mechanistic Insights

While a specific, peer-reviewed synthesis protocol for 2-Fluoro-3-methylisonicotinic acid is not readily available in the searched literature, a plausible and efficient synthetic strategy can be extrapolated from established methodologies for analogous fluorinated pyridinecarboxylic acids. A likely approach involves the directed ortho-metalation of a suitable fluorinated pyridine precursor, followed by carboxylation.

A pertinent example is the synthesis of 3-fluoro-4-methylpyridine-2-carboxylic acid, which utilizes a 2-halogenated-3-fluoro-4-methylpyridine as the starting material. This undergoes a carbonyl insertion coupling and subsequent hydrolysis to yield the final product.[3]

A proposed synthetic pathway for 2-Fluoro-3-methylisonicotinic acid, based on analogous reactions, is outlined below. This pathway leverages the commercially available 2-fluoro-3-methylpyridine as a starting material.

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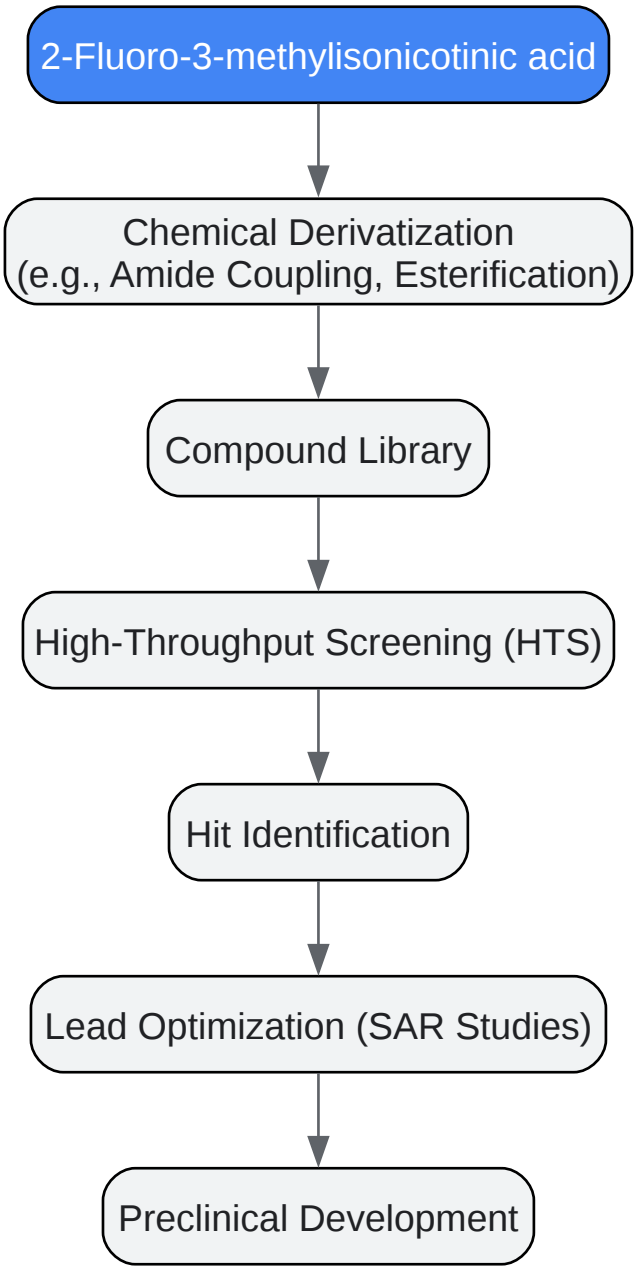

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Drug Discovery Workflow

Safety and Handling

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Based on safety data for analogous compounds, 2-Fluoro-3-methylisonicotinic acid should be handled with appropriate precautions.

- Hazard Statements: Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. [4]* Precautionary Measures:
    - Wear protective gloves, protective clothing, and eye/face protection. [4] * Use only outdoors or in a well-ventilated area. [4] * Avoid breathing dust, mist, or spray. [4] * Wash skin thoroughly after handling. [4]* First Aid:
    - If on skin: Wash with plenty of soap and water. [4] * If inhaled: Remove person to fresh air and keep comfortable for breathing. [4] * If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4] * In case of accidental ingestion, seek immediate medical attention.

Conclusion

2-Fluoro-3-methylisonicotinic acid represents a strategically important building block for medicinal chemistry and drug discovery. Its unique substitution pattern on the pyridine ring offers a valuable tool for modulating the physicochemical and pharmacological properties of lead compounds. While detailed experimental data for this specific compound is still emerging, this guide provides a comprehensive overview based on available information and established chemical principles. The proposed synthetic pathway and discussion of its potential applications are intended to serve as a valuable resource for researchers and scientists working at the forefront of pharmaceutical innovation. As the demand for more effective and safer therapeutics continues to grow, the role of such precisely functionalized building blocks will undoubtedly become even more critical.

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